

# Ethyl 3,4-dichlorophenylglyoxylate CAS number and molecular structure.

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## Compound of Interest

Compound Name: *Ethyl 3,4-dichlorophenylglyoxylate*

Cat. No.: B1301113

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## In-Depth Technical Guide: Ethyl 3,4-dichlorophenylglyoxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3,4-dichlorophenylglyoxylate**, a compound of interest in synthetic and medicinal chemistry. This document details its chemical identity, molecular structure, synthesis, and key physicochemical properties.

## Chemical Identity and Molecular Structure

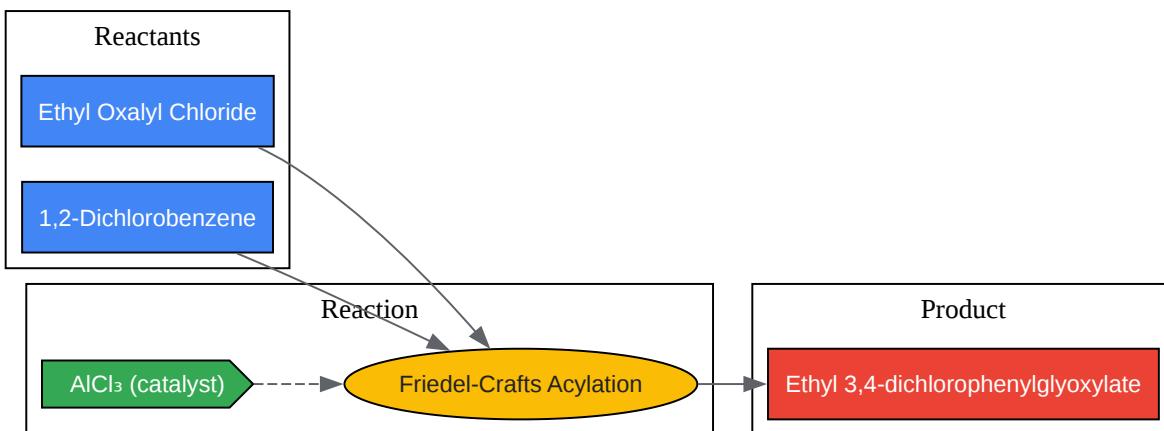
**Ethyl 3,4-dichlorophenylglyoxylate** is an organic compound characterized by a dichlorinated phenyl ring attached to an ethyl glyoxylate moiety.

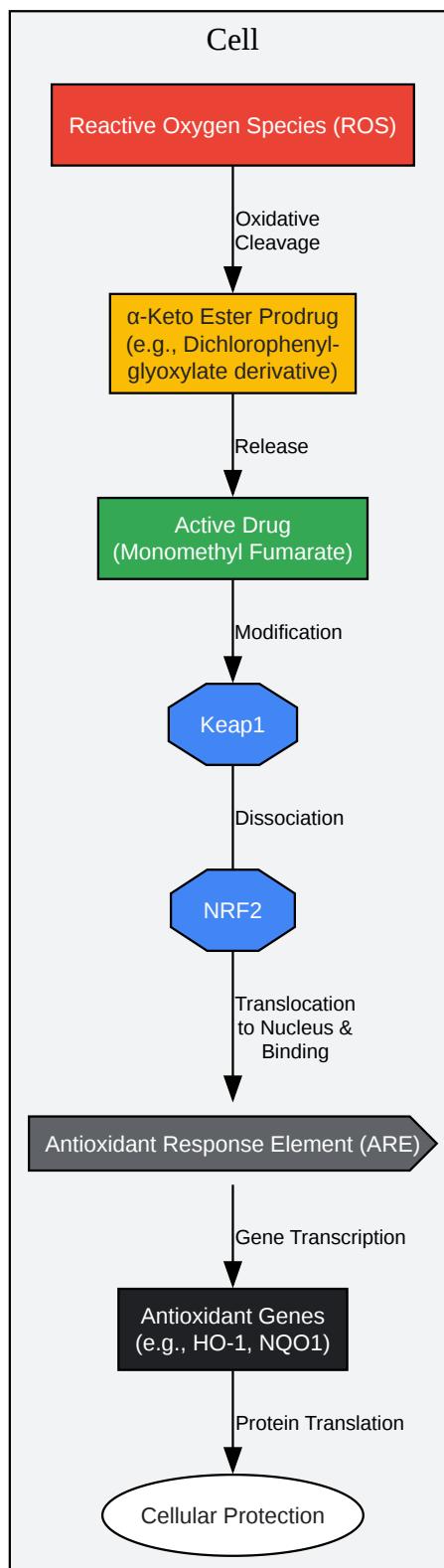
CAS Number: 34966-52-4[1]

Molecular Formula: C<sub>10</sub>H<sub>8</sub>Cl<sub>2</sub>O<sub>3</sub>[1]

## Structural Representation:

The molecular structure of **Ethyl 3,4-dichlorophenylglyoxylate** is depicted below:



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## References

- 1. Synthesis of aryl esters using carboxylic acids, triarylphosphites, and N-iodosuccinimide - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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